

Methyl hexanoate - d5 proper disposal procedures

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Compound of Interest

Compound Name: Methyl hexanoate - d5

CAS No.: 1394230-20-6

Cat. No.: B591123

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Executive Safety Directive

Immediate Action Required: Methyl hexanoate-d5 is a Class 3 Flammable Liquid. It must be segregated from oxidizers and disposed of as hazardous chemical waste.

Crucial Distinction: The "d5" designation indicates a stable isotope (deuterium) labeling. It is NOT radioactive. Do not dispose of this in radioactive waste streams unless it has been specifically mixed with radiolabels (e.g.,

C or

H). Misclassifying stable isotopes as radioactive waste incurs unnecessary regulatory scrutiny and exorbitant disposal costs.

Critical Parameter	Data Point	Regulatory Implication
CAS Number	106-70-7 (Unlabeled parent)	Identifier for SDS lookup
Flash Point	~42°C (107.6°F)	D001 (Ignitable Characteristic Waste)
Water Solubility	Low / Immiscible	Do NOT pour down sink
RCRA Code (USA)	D001	Requires flammables waste stream

Material Intelligence & Hazard Characterization

To dispose of Methyl hexanoate-d5 safely, you must understand its behavior in the waste stream. As an ester, it is relatively stable but flammable.

- **Chemical Stability:** Stable under normal temperatures but hydrolyzes in strong acids/bases.
- **Incompatibility:** Violent reactions possible with strong oxidizing agents (e.g., nitric acid, perchlorates) and reducing agents.
- **Deuterium Isotope Effect:** The physical properties (boiling point, flash point) of the d5 analog are nearly identical to the non-deuterated parent. You may use the standard Methyl Hexanoate SDS for safety data, but always label the container as "Deuterated" to prevent inventory confusion.

Pre-Disposal Protocol: Segregation & Preparation

Before moving the chemical to the waste area, follow this segregation logic to prevent cross-contamination or dangerous reactions.

Step 1: Waste Stream Identification

Is the Methyl hexanoate-d5 pure, or is it in a mixture?

- **Pure/Stock:** Dispose of in the Non-Halogenated Organic Solvent stream.
- **Mixed with Halogens** (e.g., DCM, Chloroform): Must go into the Halogenated waste stream.

- Mixed with Aqueous Buffers: If >10% organic, usually treated as organic waste. Check local EHS guidelines.

Step 2: Container Selection

- Material: High-density polyethylene (HDPE) or amber glass. Avoid standard LDPE if storing for long periods, though generally acceptable for short-term waste.
- Headspace: Leave at least 10% headspace to allow for vapor expansion.

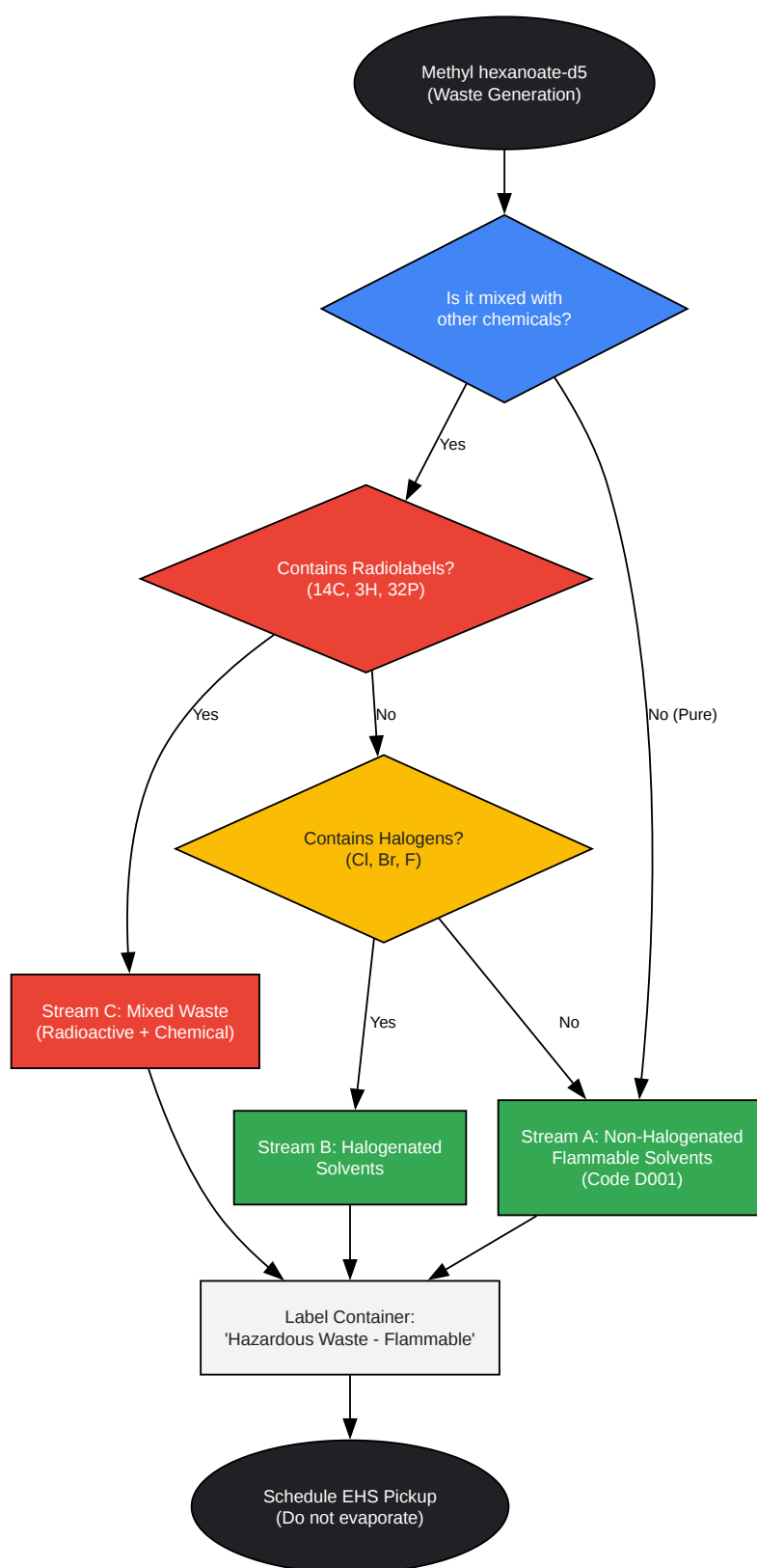
Step 3: Labeling (The "Self-Validating" Step)

A proper label protects the next person handling the bottle.

- Must Include: Full chemical name ("Methyl hexanoate-d5"), "Flammable," and approximate percentage if a mixture.
- Do Not Use: Abbreviations or chemical formulas alone.

Disposal Workflow Visualization

The following diagram outlines the decision logic for disposing of Methyl hexanoate-d5, ensuring compliance with EPA (RCRA) and local laboratory safety standards.



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Caption: Decision logic for segregating Methyl hexanoate-d5 waste streams based on chemical mixtures.

Detailed Disposal Methodology

Scenario A: Disposing of Expired/Unused Stock[1]

- **Verify Integrity:** Ensure the cap is tight. If the original container is glass and intact, you may dispose of it directly without transferring, provided the label is defaced to indicate "WASTE."
- **Overpack:** Place the bottle in a secondary container (plastic bin) during transport to the central waste accumulation area (SAA).
- **Log:** Record the volume (~Density 0.88 g/mL) on your lab's waste accumulation log sheet.

Scenario B: Disposing of Reaction Mixtures

- **Quench:** Ensure any reactive reagents in the mixture (e.g., unreacted hydrides) are fully quenched and stable.
- **pH Check:** If the mixture is acidic or basic, neutralize to pH 5–9 if your facility requires it, or segregate into a specific "Corrosive Flammable" stream.
- **Transfer:** Pour into a dedicated "Non-Halogenated Solvent" carboy.
 - **Note:** Do not fill carboys >90%.
- **Grounding:** If pouring more than 4 liters, ground the receiving drum to prevent static discharge ignition.

Emergency Procedures (Spill Response)

In the event of a spill of Methyl hexanoate-d5:

- **Evacuate & Ventilate:** Immediately alert nearby personnel. Vapors are heavier than air and may travel to ignition sources.[1][2][3][4]
- **Eliminate Ignition:** Turn off hot plates and stirrers.

- Containment:
 - Small Spill (<100 mL): Absorb with vermiculite, sand, or active carbon pads. Place used absorbent in a fume hood to evaporate residual volatiles only if safe, then bag as hazardous solid waste.
 - Large Spill (>500 mL): Do not attempt to clean. Evacuate the lab and contact your HazMat response team.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7824, Methyl hexanoate. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2024). Resource Conservation and Recovery Act (RCRA) Orientation Manual: Hazardous Waste Identification. Retrieved from [\[Link\]](#)

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Sources

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